

A Comprehensive Technical Guide to the Physical Properties of 2-Ethoxyethyl Methacrylate

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Compound of Interest

Compound Name: 2-Ethoxyethyl methacrylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **2-Ethoxyethyl methacrylate** (2-EEA), a monomer widely utilized in the synthesis of polymers for various applications, including in the biomedical and pharmaceutical fields. This document collates essential quantitative data, outlines standardized experimental protocols for property determination, and presents key chemical pathways involving 2-EEA through detailed diagrams.

Core Physical and Chemical Properties

2-Ethoxyethyl methacrylate is a colorless liquid with a characteristically fruity odor.^[1] Its chemical identity is well-defined by its CAS number, molecular formula, and structure.

- Chemical Name: 2-Ethoxyethyl 2-methylprop-2-enoate^[2]
- CAS Number: 2370-63-0^[3]
- Molecular Formula: C₈H₁₄O₃^[3]
- Molecular Weight: 158.19 g/mol ^[2]
- SMILES: CCOCCOC(=O)C(=C)C^[2]

The physical properties of **2-Ethoxyethyl methacrylate** are critical for its handling, processing, and application in various scientific and industrial settings. A summary of these properties is presented in the table below.

Property	Value	Conditions
Physical Form	Colorless liquid	20 °C
Boiling Point	>185 °C (decomposition)	
Melting Point	Not applicable	
Density	0.96 g/cm ³	20 °C
Viscosity	5 cP	25 °C
Refractive Index	1.429	20 °C, nD
Water Solubility	17.05 g/L	20 °C
Vapor Pressure	9.6 Pa	20 °C
Flash Point	69.5 °C	
Autoignition Temperature	209 °C	
log Kow	1.8	23 °C

Experimental Protocols for Property Determination

The determination of the physical properties of chemical substances like **2-Ethoxyethyl methacrylate** is guided by internationally recognized standards, such as the OECD Guidelines for the Testing of Chemicals.^{[4][5]} These guidelines ensure data reliability and comparability across different laboratories.

Boiling Point Determination

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the atmospheric pressure. A common laboratory method is the capillary method.^[6]

Protocol:

- A small amount of the liquid is placed in a test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid.
- The setup is heated, and the temperature at which a steady stream of bubbles emerges from the capillary is noted.
- The heat is then removed, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.[\[6\]](#)

Density Measurement

The density of a liquid can be determined using several methods, including pycnometry and the oscillating U-tube method.[\[7\]](#)

Protocol (Pycnometry):

- A pycnometer, a flask with a specific volume, is weighed empty.
- It is then filled with the liquid and weighed again.
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.[\[7\]](#)

Refractive Index Measurement

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material. It is a characteristic property of a substance and is commonly measured using a refractometer.

Protocol (Abbe Refractometer):

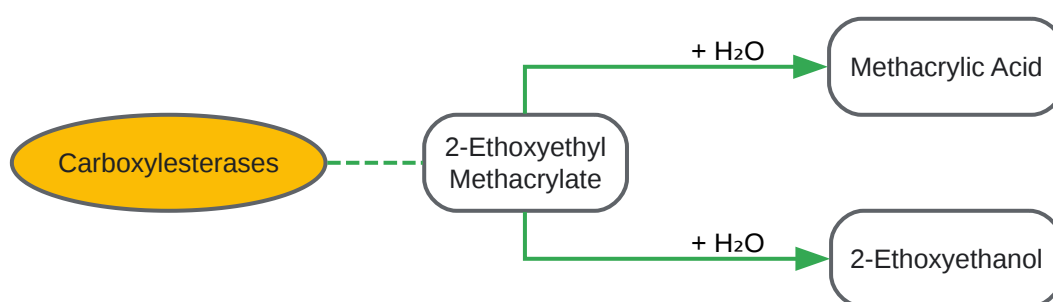
- A few drops of the liquid are placed on the prism of the refractometer.
- Light is passed through the sample, and the boundary line between the light and dark fields is observed through the eyepiece.

- The instrument is adjusted until the boundary line is sharp and centered, and the refractive index is read from the scale.

Chemical Pathways

Metabolism: Hydrolysis of 2-Ethoxyethyl Methacrylate

In biological systems, **2-Ethoxyethyl methacrylate** is expected to undergo hydrolysis, catalyzed by non-specific carboxylesterase enzymes.^[1] This metabolic process breaks down the ester linkage, yielding methacrylic acid and 2-ethoxyethanol.^[1]

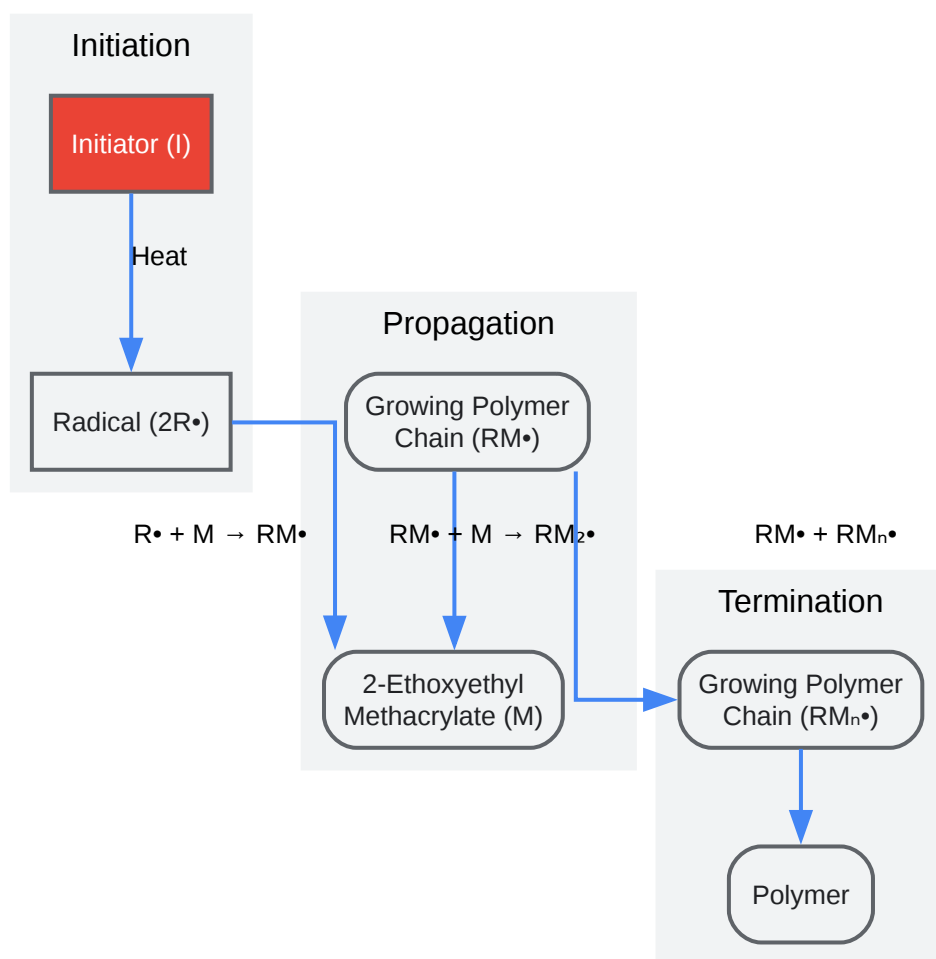


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*In-vivo hydrolysis of **2-Ethoxyethyl methacrylate**.*

Polymerization: Free-Radical Polymerization

2-Ethoxyethyl methacrylate is a monomer that can undergo free-radical polymerization to form poly(**2-ethoxyethyl methacrylate**). This process is initiated by a free-radical initiator and proceeds through propagation and termination steps.^[8]



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